

Technical Guide: Environmental & Performance Assessment of 1-(1-Methylpropoxy)butane

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Compound of Interest

Compound Name: *Butane, 1-(1-methylpropoxy)-*

CAS No.: 999-65-5

Cat. No.: B031612

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Synonyms: n-Butyl sec-butyl ether; 2-Butoxybutane CAS: 999-65-5 | Formula: C₈H₁₈O

Executive Summary: The "Smart" Ether Alternative?

Verdict: Conditional Recommendation (Tier 2 Green Solvent)

1-(1-Methylpropoxy)butane represents a class of unsymmetrical higher ethers emerging from the bio-butanol value chain. Unlike traditional symmetrical ethers (e.g., Diethyl Ether, Di-n-butyl Ether), this solvent offers a unique steric profile due to the sec-butyl group, disrupting crystal packing and modifying solvation shells.

Key Differentiators:

- Vs. THF: It is hydrophobic (immiscible with water), eliminating the need for extensive extraction salts during workup.
- Vs. CPME: It has a wider liquid range but a higher peroxide formation risk, necessitating stricter inventory management.

- Vs. Toluene: It offers a non-aromatic, lower-toxicity profile with similar boiling point characteristics, making it a viable replacement in high-temperature organometallic chemistry.

Physicochemical Profile & Molecular Identity

Understanding the structure is critical to predicting performance. The molecule consists of an n-butyl chain (flexible, lipophilic) and a sec-butyl chain (sterically hindered) linked by an ether oxygen.

Property	1-(1-Methylpropoxy)butane	CPME (Benchmark)	Toluene (Target for Replacement)
Boiling Point (°C)	~131–135°C (Est.)*	106°C	110.6°C
Flash Point (°C)	~25–30°C (Closed Cup)	-1°C	4°C
Water Solubility	Negligible (<0.1 g/100mL)	1.1 g/100mL	0.05 g/100mL
LogP (Oct/Water)	~3.1 (Lipophilic)	1.59	2.73
Peroxide Risk	High (sec-carbon α -proton)	Low	Negligible
Viscosity (cP)	~0.65	0.55	0.59

*Note: Boiling point estimated based on isomeric interpolation between Di-n-butyl ether (142°C) and Di-sec-butyl ether (121°C).

Environmental Impact Assessment (EIA)

This assessment utilizes the GSK Solvent Sustainability Guide framework and Green Chemistry Principles.

A. Atmospheric Impact (VOC & Photochemistry)

- Volatility: With a boiling point >130°C, it is classified as a Low Volatility Organic Compound (LVOC) compared to Diethyl Ether or THF. This significantly reduces solvent loss during

reflux and lowers worker inhalation risk.

- Degradation: Like other aliphatic ethers, it degrades in the atmosphere via hydroxyl radical attack ($t_{1/2} \approx 15\text{--}20$ hours). It does not contribute significantly to ozone depletion but contributes to ground-level smog (POCP).

B. Aquatic Toxicity & Fate

- Ecotoxicity: Data for the isomer class suggests low acute toxicity to fish ($LC_{50} > 100$ mg/L). However, due to its high LogP (>3), it has a potential for bioaccumulation if released directly into waterways.
- Biodegradability: Unsymmetrical ethers are generally not readily biodegradable (OECD 301D $< 60\%$ in 28 days).[1] The branched sec-butyl group hinders enzymatic oxidation compared to linear chains.
 - Mitigation: Aqueous waste streams must be incinerated or treated via advanced oxidation, not released to biological wastewater treatment plants (WWTP).

C. Safety: The Peroxide Challenge

Critical Warning: Unlike CPME, which lacks an alpha-proton on the tertiary carbon (making it resistant to peroxidation), 1-(1-methylpropoxy)butane has a hydrogen on the sec-butyl alpha-carbon.

- Mechanism: Radical abstraction of the H-atom leads to hydroperoxide formation.
- Management: Must be inhibited with BHT (5–10 ppm) and tested quarterly.

Performance Comparison: Solvency & Reactivity

Case Study 1: Grignard Reaction Medium

Replacing THF in Grignard formation is desirable due to THF's water miscibility and recovery costs.

- Mechanism: The ether oxygen coordinates with Mg. The sec-butyl group provides steric bulk, which can modulate the Schlenk equilibrium, potentially favoring the monomeric Grignard species over aggregates.

- Outcome:
 - Reaction Rate: Slower than THF (less basic oxygen), but cleaner profile.
 - Workup: Superior. Upon quenching with dilute acid, the organic layer separates instantly. No "salting out" required.

Case Study 2: Lithiation Reactions

- Temperature Stability: The high boiling point allows for higher temperature lithiations (if the organolithium is stable) without pressurization.
- Solubility: Excellent for non-polar substrates where MeOH or EtOH would fail.

Experimental Protocols

Protocol A: Solvent Swap Validation (THF to 1-(1-Methylpropoxy)butane)

Objective: Validate if the new ether maintains yield while improving workup.

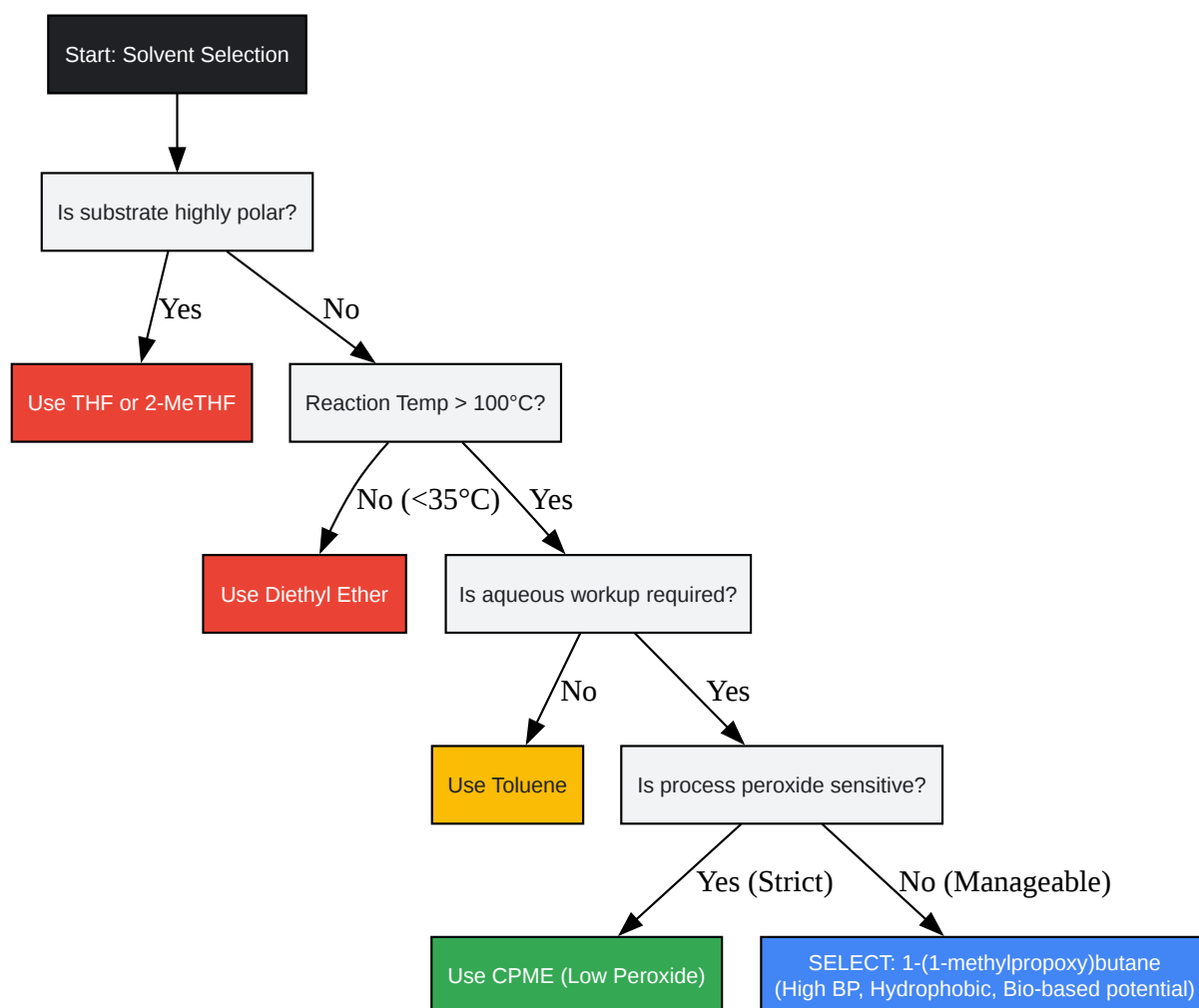
- Baseline Check: Run reaction in THF. Record Yield (Isolated) and E-Factor (kg waste/kg product).
- Solvent Preparation:
 - Distill 1-(1-methylpropoxy)butane over Na/Benzophenone OR pass through activated alumina to remove peroxides.
 - QC Step: Verify Peroxides < 5 mg/L using Quantofix® test strips.
 - QC Step: Verify Water < 50 ppm using Karl Fischer titration.
- Reaction Execution:
 - Perform reaction at equivalent molar concentration.
 - Note: You may need to increase temperature by 10°C to compensate for lower Lewis basicity compared to THF.

- Workup Comparison:
 - Quench with water/ NH_4Cl .
 - Measure Phase Separation Time: (Target: < 30 seconds).
 - Analyze aqueous layer for product loss (HPLC).
- Data Synthesis: Calculate the new E-Factor. Expect a 30-50% reduction in wastewater volume.

Visualization & Logic

Diagram 1: Solvent Selection Decision Tree

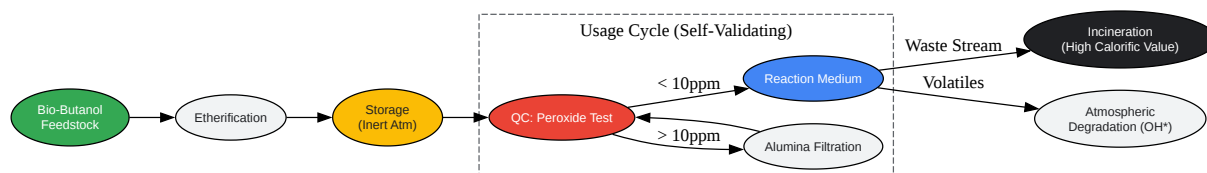
Caption: Logic flow for selecting 1-(1-methylpropoxy)butane based on reaction parameters.



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Diagram 2: Environmental Fate & Safety Loop

Caption: Lifecycle analysis emphasizing the critical peroxide monitoring loop.



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Sources

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